

4-Chlorocyclohexan-1-amine CAS number and identifiers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chlorocyclohexan-1-amine

Cat. No.: B13130764

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An In-Depth Technical Guide to **4-Chlorocyclohexan-1-amine**

Introduction

4-Chlorocyclohexan-1-amine is a halogenated cycloalkane derivative that serves as a crucial building block in modern organic synthesis and medicinal chemistry. Its structure, featuring a cyclohexane ring substituted with an amine and a chlorine atom at the 1 and 4 positions, respectively, gives rise to stereoisomers that can exhibit distinct chemical behaviors. This guide provides a comprehensive overview of **4-Chlorocyclohexan-1-amine**, including its chemical identifiers, properties, stereochemistry, synthesis, applications, and safety protocols, tailored for researchers and professionals in drug development.

Chemical Identifiers and Properties

Accurate identification of chemical compounds is fundamental for research and regulatory compliance. **4-Chlorocyclohexan-1-amine** is identified by several key descriptors. It's important to note that this compound is often handled and sold as its hydrochloride salt, which has its own set of identifiers.

Identifier	Value	Source
IUPAC Name	4-chlorocyclohexan-1-amine	[1]
CAS Number	59477-35-9	[1][2]
Molecular Formula	C6H12ClN	[1]
Molecular Weight	133.62 g/mol	[1]
Canonical SMILES	C1CC(CCC1N)Cl	[1]
InChIKey	SXBXZRWWGWJIEF- UHFFFAOYSA-N	[1]
PubChem CID	424391	[1]

Hydrochloride Salt Identifiers:

Identifier	Value	Source
IUPAC Name	4-chlorocyclohexan-1- amine;hydrochloride	[3]
CAS Number	54916-24-4	[3]
Molecular Formula	C6H13Cl2N	[3]
Molecular Weight	170.08 g/mol	[3]

The physical and chemical properties of a compound dictate its behavior in various experimental conditions and are crucial for designing synthetic routes and purification methods.

Property	Value	Source
XLogP3-AA	1.2	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	0	[1]
Exact Mass	133.0658271 Da	[1]
Topological Polar Surface Area	26 Å ²	[1]

Stereochemistry: The Significance of Cis and Trans Isomers

The cyclohexane ring in **4-Chlorocyclohexan-1-amine** is not planar, adopting a chair conformation to minimize steric strain. This leads to the existence of two diastereomers: cis and trans. In the cis isomer, both the chlorine and amine substituents are on the same face of the ring (both axial or both equatorial in a given chair conformation). In the trans isomer, they are on opposite faces (one axial and one equatorial). This stereochemical difference is critical as it profoundly influences the molecule's reactivity and its ability to fit into the active sites of enzymes or receptors, a key consideration in drug design.

Caption: 2D representation of cis and trans isomers.

Synthesis and Reactivity

A common and efficient method for synthesizing **4-Chlorocyclohexan-1-amine** is through the reductive amination of 4-chlorocyclohexanone. This two-step, one-pot reaction involves the formation of an imine intermediate, which is then reduced to the final amine product.

Experimental Protocol: Reductive Amination of 4-Chlorocyclohexanone

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve 4-chlorocyclohexanone in a suitable solvent such as methanol or ethanol.[4]
- **Imine Formation:** Add a source of ammonia (e.g., ammonium acetate or a solution of ammonia in methanol) to the flask. The reaction is typically stirred at room temperature to allow for the formation of the 4-chloro-cyclohexanimine intermediate.
- **Reduction:** Once imine formation is substantial, a reducing agent is introduced. Sodium cyanoborohydride (NaBH_3CN) or sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) are often preferred as they are selective for the imine in the presence of the ketone. The reaction is continued until the starting material is consumed, which can be monitored by techniques like TLC or GC-MS.
- **Workup and Purification:** The reaction is quenched by the careful addition of water or a dilute acid. The product is then extracted into an organic solvent (e.g., dichloromethane or ethyl acetate). The organic layers are combined, dried over an anhydrous salt like sodium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product can be purified by column chromatography or distillation to yield **4-Chlorocyclohexan-1-amine**.



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Caption: Synthesis of **4-Chlorocyclohexan-1-amine**.

Applications in Research and Drug Development

4-Chlorocyclohexan-1-amine and its derivatives are valuable intermediates in the synthesis of pharmaceutically active compounds. The distinct spatial arrangement of the functional groups in its stereoisomers allows for the creation of complex molecular architectures.

A notable application is in the synthesis of cariprazine, an atypical antipsychotic medication used to treat schizophrenia and bipolar disorder.[5] The trans isomer of a substituted 4-aminocyclohexane derivative is a key structural element of this drug.[5] The ability to selectively synthesize the trans isomer is crucial for the efficacy and safety of the final drug product.

Recent advancements have explored the use of transaminases in biocatalytic processes to achieve high diastereomeric purity of such intermediates.[5][6]

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **4-Chlorocyclohexan-1-amine** and its salts. It is generally corrosive and harmful if it comes into contact with the skin, is inhaled, or is swallowed.[7]

Hazard Class	Statement	Pictogram
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage	Corrosive
Acute Toxicity (Dermal)	H312: Harmful in contact with skin	Harmful
Acute Toxicity (Inhalation)	H332: Harmful if inhaled	Harmful
Skin Sensitization	H317: May cause an allergic skin reaction	Harmful

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves, safety goggles, and a lab coat. Work in a well-ventilated fume hood to avoid inhalation of vapors.[8][9]
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe vapors or dust.[8][9]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents and strong acids.[7][9]
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations.

Conclusion

4-Chlorocyclohexan-1-amine is a compound of significant interest in organic and medicinal chemistry. Its utility as a synthetic building block, particularly for complex pharmaceutical

targets, is well-established. A thorough understanding of its identifiers, properties, stereochemistry, and safe handling procedures is essential for its effective and responsible use in a research and development setting. The ongoing exploration of stereoselective synthetic methods, including biocatalysis, continues to enhance its value in the creation of novel therapeutics.

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- To cite this document: BenchChem. [4-Chlorocyclohexan-1-amine CAS number and identifiers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13130764/docs#4-chlorocyclohexan-1-amine-cas-number-and-identifiers\]](https://www.benchchem.com/product/b13130764/docs#4-chlorocyclohexan-1-amine-cas-number-and-identifiers)

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